

CB-64D: A Potent Tool for Elucidating Sigma-2 Receptor Function

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Compound of Interest

Compound Name: CB-64D

Cat. No.: B1255076

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The sigma-2 receptor, now identified as Transmembrane Protein 97 (TMEM97), is a compelling therapeutic target due to its overexpression in proliferating cancer cells and its involvement in various neurological disorders.^{[1][2]} **CB-64D**, a high-affinity and selective sigma-2 receptor agonist, serves as a critical tool for investigating the physiological and pathological roles of this receptor.^{[3][4]} These application notes provide a comprehensive overview of **CB-64D**'s utility, including its binding characteristics, effects on cellular signaling, and detailed protocols for its use in key experimental assays.

Data Presentation: Quantitative Profile of CB-64D

The following tables summarize the quantitative data for **CB-64D**, facilitating a clear comparison of its binding affinities and functional effects.

| Ligand | Receptor Subtype | K _i (nM) | Selectivity (σ 1/ σ 2) | Reference |
|---------------------|------------------|---------------------|---------------------------------------|-----------|
| CB-64D | Sigma-2 (TMEM97) | 16.5 | 185-fold | [3] |
| Sigma-1 | 3063 | [3] | | |
| Mu (μ) Opioid | 37.6 | [3] | | |

Table 1: Receptor Binding Affinities of **CB-64D**. This table highlights the high affinity and selectivity of **CB-64D** for the sigma-2 receptor over the sigma-1 receptor. Note its affinity for the mu-opioid receptor, which should be considered in experimental design.

| Cell Line | Assay | Effect | IC ₅₀ /EC ₅₀ | Reference |
|-----------|---------------------|------------------------------------|------------------------------------|---|
| SK-N-SH | Apoptosis Induction | Induces apoptosis | Not specified | [4] |
| SK-N-SH | Calcium Signaling | Induces cytosolic calcium increase | Not specified | A similar sigma-2 agonist effect is described in[2] |

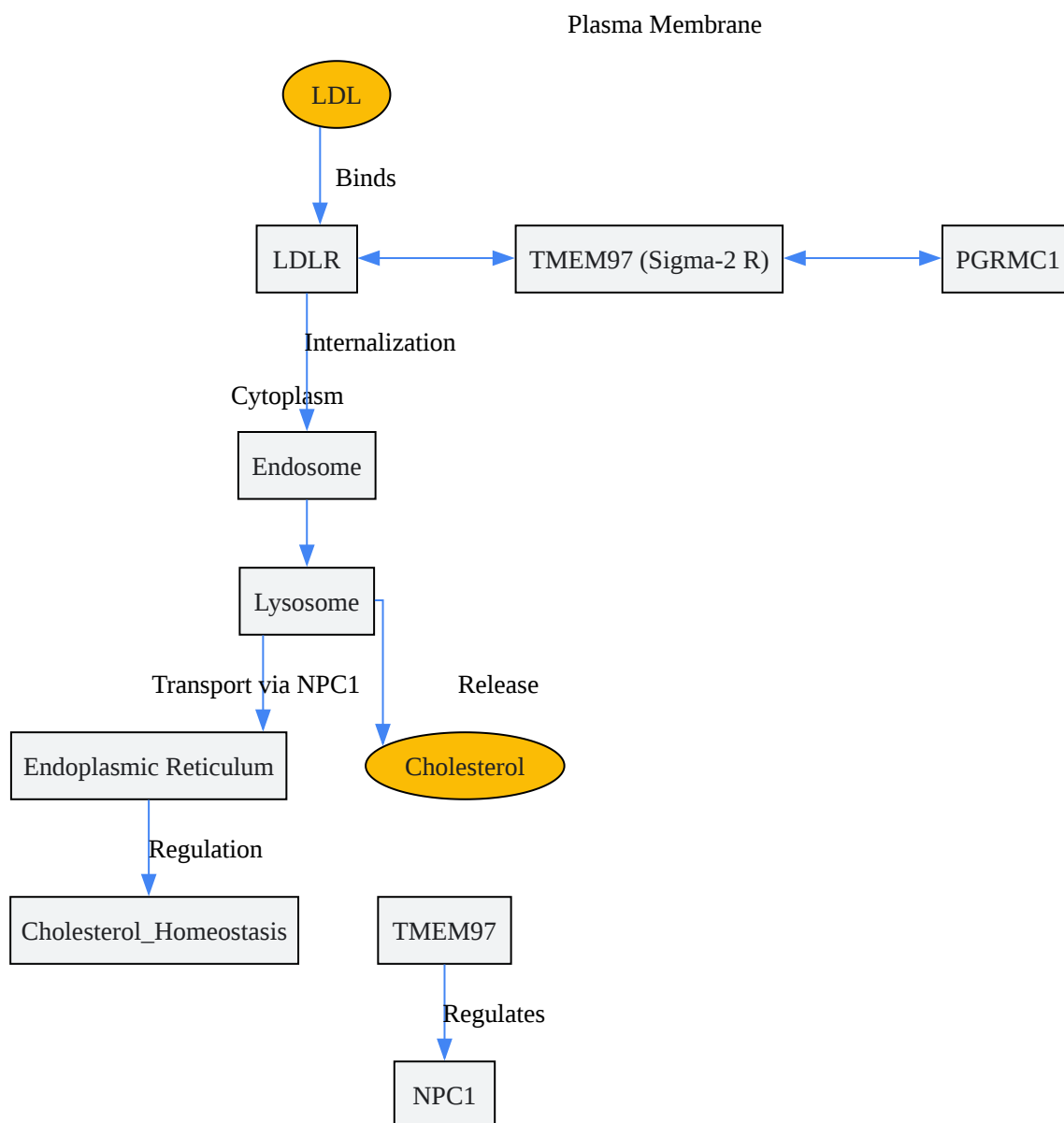
Table 2: Functional Effects of **CB-64D** in Cellular Assays. This table summarizes the known functional effects of **CB-64D** in a human neuroblastoma cell line. Further studies are needed to determine the potency (IC₅₀/EC₅₀) of these effects.

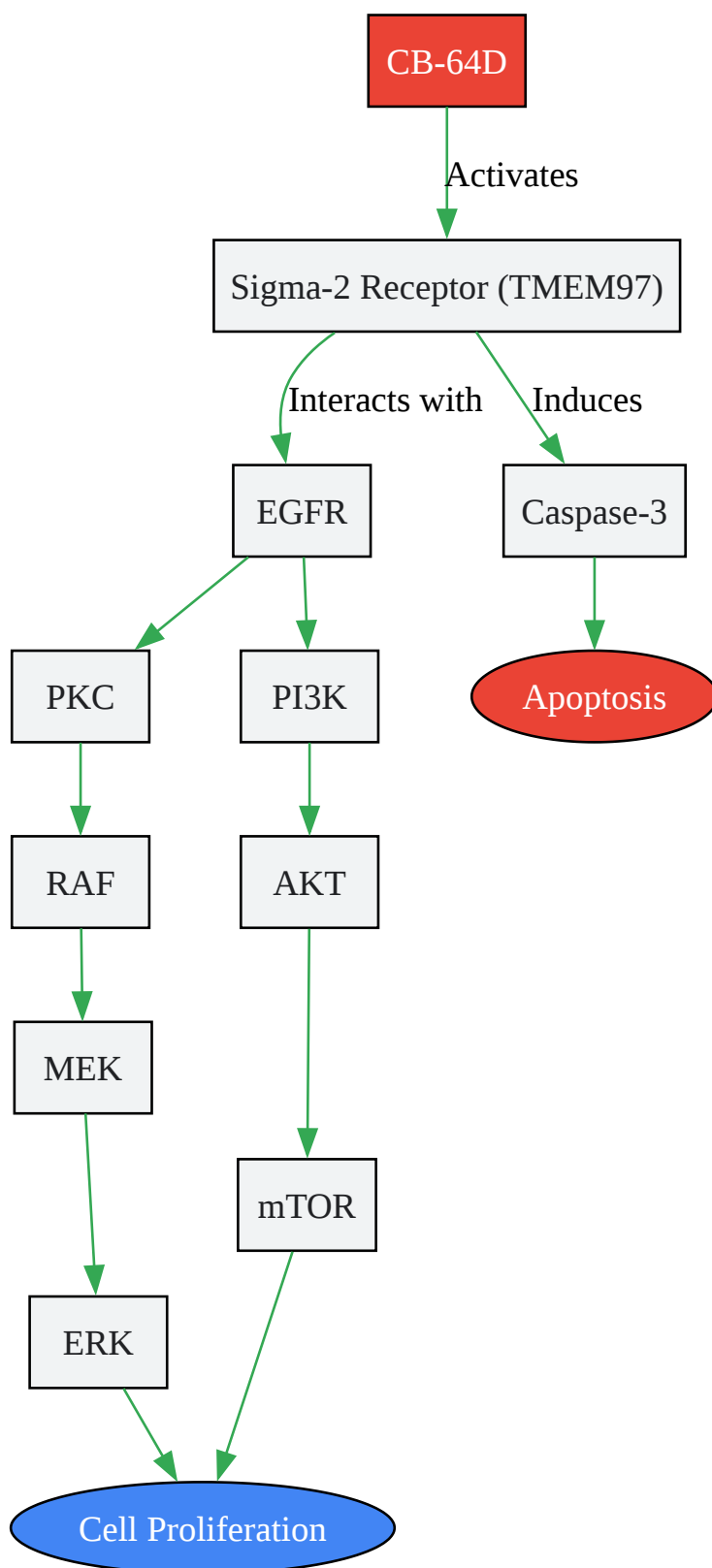
Key Signaling Pathways

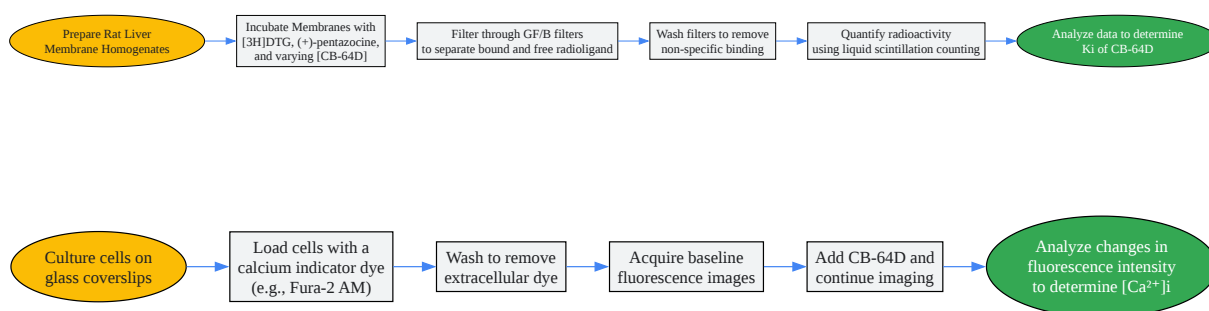
The sigma-2 receptor (TMEM97) is implicated in several critical cellular signaling pathways. **CB-64D**, as a selective agonist, can be used to probe these pathways.

Cholesterol Homeostasis and Trafficking

TMEM97 plays a crucial role in cholesterol homeostasis by interacting with Progesterone Receptor Membrane Component 1 (PGRMC1) and the Low-Density Lipoprotein Receptor (LDLR) to facilitate LDL uptake.[3][5][6] It also interacts with the Niemann-Pick C1 (NPC1) protein, which is involved in the transport of cholesterol out of lysosomes.[3][6]







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